

Personal protective equipment for handling Enolicam sodium

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Compound of Interest					
Compound Name:	Enolicam sodium				
Cat. No.:	B1260865	Get Quote			

Essential Safety and Handling Guide for Enolicam Sodium

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Enolicam sodium**. The following procedures are based on best practices for managing potent chemical compounds in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **Enolicam sodium** is not readily available. Therefore, this guidance is predicated on the general principles of handling active pharmaceutical ingredients (APIs) in powder form and sodium salts. It is imperative to consult the substance-specific SDS upon availability and to conduct a thorough risk assessment before commencing any work.

Hazard Identification

Enolicam sodium is the sodium salt of an enolic acid derivative.[1] As with many powdered APIs, the primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.[2][3] Handling of such compounds may pose risks of irritation to the skin, eyes, and respiratory tract.[4][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure to **Enolicam sodium**. The selection of PPE should be based on a risk assessment of the specific procedures being performed.



Respiratory Protection:

- For handling small quantities in a well-ventilated area, a dust mask may be sufficient.
- In cases of potential dust generation or inadequate ventilation, a NIOSH-approved respirator with a particulate filter is recommended.[4][6]
- For large-scale operations or in situations with a high risk of aerosolization, a full-face air-purifying respirator or a powered air-purifying respirator (PAPR) should be used.[7]

Eye and Face Protection:

- ANSI-approved safety glasses with side shields are the minimum requirement.[8]
- Chemical splash goggles should be worn when there is a risk of splashing.[2][9]
- A face shield should be used in conjunction with goggles for procedures with a high potential for dust or splash generation.[2][8]

Hand Protection:

- Chemical-resistant gloves, such as nitrile gloves, are recommended.[2][8]
- Double gloving may be advisable for handling larger quantities or for extended procedures.
 [2]
- Gloves should be inspected before use and replaced immediately if contaminated or damaged. After use, hands should be washed thoroughly.[2]

Body Protection:

- A lab coat is the minimum requirement for handling small quantities.
- For larger quantities, a disposable coverall with low permeability is recommended.
- Closed-toe shoes and long pants are mandatory to ensure no skin is exposed.[8]



 For significant spill clean-up or manufacturing operations, a chemical-resistant suit may be necessary.[9]

Quantitative PPE Recommendations

Quantity of Enolicam Sodium	Respiratory Protection	Eye/Face Protection	Hand Protection	Body Protection
Up to 500 mg	Dust mask (in well-ventilated area)	Safety glasses with side shields	Single pair of nitrile gloves	Lab coat
500 mg to 1 kg	NIOSH-approved respirator with particulate filter	Chemical splash goggles	Double pair of nitrile gloves	Disposable low- permeability coverall
Over 1 kg / Manufacturing	Full-face respirator or PAPR	Goggles and face shield	Double pair of nitrile gloves	Disposable low- permeability coverall and shoe covers

Operational Plan: Handling and Storage

Handling:

- Preparation: Before handling, ensure that an emergency shower and eyewash station are readily accessible.[2]
- Engineering Controls: Whenever possible, handle **Enolicam sodium** in a certified chemical fume hood or a glove box to minimize inhalation exposure.[3][8]
- Personal Hygiene: Avoid all personal contact, including inhalation.[2] Do not eat, drink, or smoke in the handling area.[4][9] Wash hands thoroughly after handling the product and before breaks.[3][8]
- Procedure: When weighing or transferring the powder, do so carefully to avoid generating dust.[2]



Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][10]
- Keep away from incompatible materials such as strong oxidizing agents and acids.[3][11]
- The storage area should be clearly labeled.

Emergency Procedures

Spill Response:

- Small Spills (<1 g):
 - Evacuate the immediate area.
 - Wear appropriate PPE (respirator, goggles, gloves, lab coat).
 - Gently cover the spill with an absorbent material to avoid raising dust.
 - Carefully sweep or vacuum the material into a labeled waste container. Use a vacuum cleaner fitted with a HEPA filter.[2]
 - Decontaminate the spill area with an appropriate solvent.
- Large Spills (>1 g):
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team immediately.[3][8]

First Aid Measures:

- Skin Contact: Immediately remove contaminated clothing.[11] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][8] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[8][11] Seek immediate medical attention.



- Inhalation: Move the person to fresh air.[3][8] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3][8] Rinse the mouth with water.[3][8] Seek immediate medical attention.

Disposal Plan

All **Enolicam sodium** waste, including contaminated PPE and spill cleanup materials, should be considered hazardous waste.

- Collect all waste in a clearly labeled, sealed container.
- Dispose of the waste through your institution's hazardous waste management program in accordance with all local, state, and federal regulations.[12]
- Do not dispose of **Enolicam sodium** down the drain.[12]

Visual Workflow for Safe Handling

Caption: Workflow for the safe handling of **Enolicam sodium** in a laboratory setting.

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